

Esculentoside A: Solubility Data & Solution Preparation

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Compound Focus: Esculentoside A

CAS No.: 65497-07-6

Cat. No.: S1550933

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The table below summarizes the key physicochemical and solubility data for **Esculentoside A** from multiple supplier sources.

Property	Details
CAS Number	65497-07-6 [1] [2] [3]
Molecular Formula	C ₄₂ H ₆₆ O ₁₆ [1] [2] [3]
Molecular Weight	826.96 g/mol [1] [2] [3]
Purity	≥ 98% [3] [4]
Primary Solubility in DMSO	100 mg/mL (120.92 mM) [1] [3] [5]
Solubility in Water	100 mg/mL (120.92 mM) [1]
Solubility in Ethanol	2 mg/mL (2.41 mM) [1]
Stock Solution Stability	-80°C for 6 months; -20°C for 1 month [3] [5] [4]

The following table outlines common experimental protocols for preparing stock and working solutions.

Solution Type	Protocol
In Vitro Stock Solution (DMSO)	1. Bring the vial to room temperature before opening. 2. Weigh the desired amount of EsA powder. 3. Add the calculated volume of fresh, anhydrous DMSO to achieve a 100 mg/mL concentration. 4. Use low-frequency ultrasonication to aid dissolution if necessary [2] [3] [5].
In Vivo Working Solution	1. Prepare a clear stock solution in DMSO first. 2. Sequentially add the following solvents with vortexing to ensure clarity at each step [3] [5] [4]: <ul style="list-style-type: none">• 10% DMSO• 40% PEG300• 5% Tween-80• 45% saline
	• This protocol can achieve a concentration of ≥ 2.5 mg/mL and is suitable for intraperitoneal injection in rodent models.

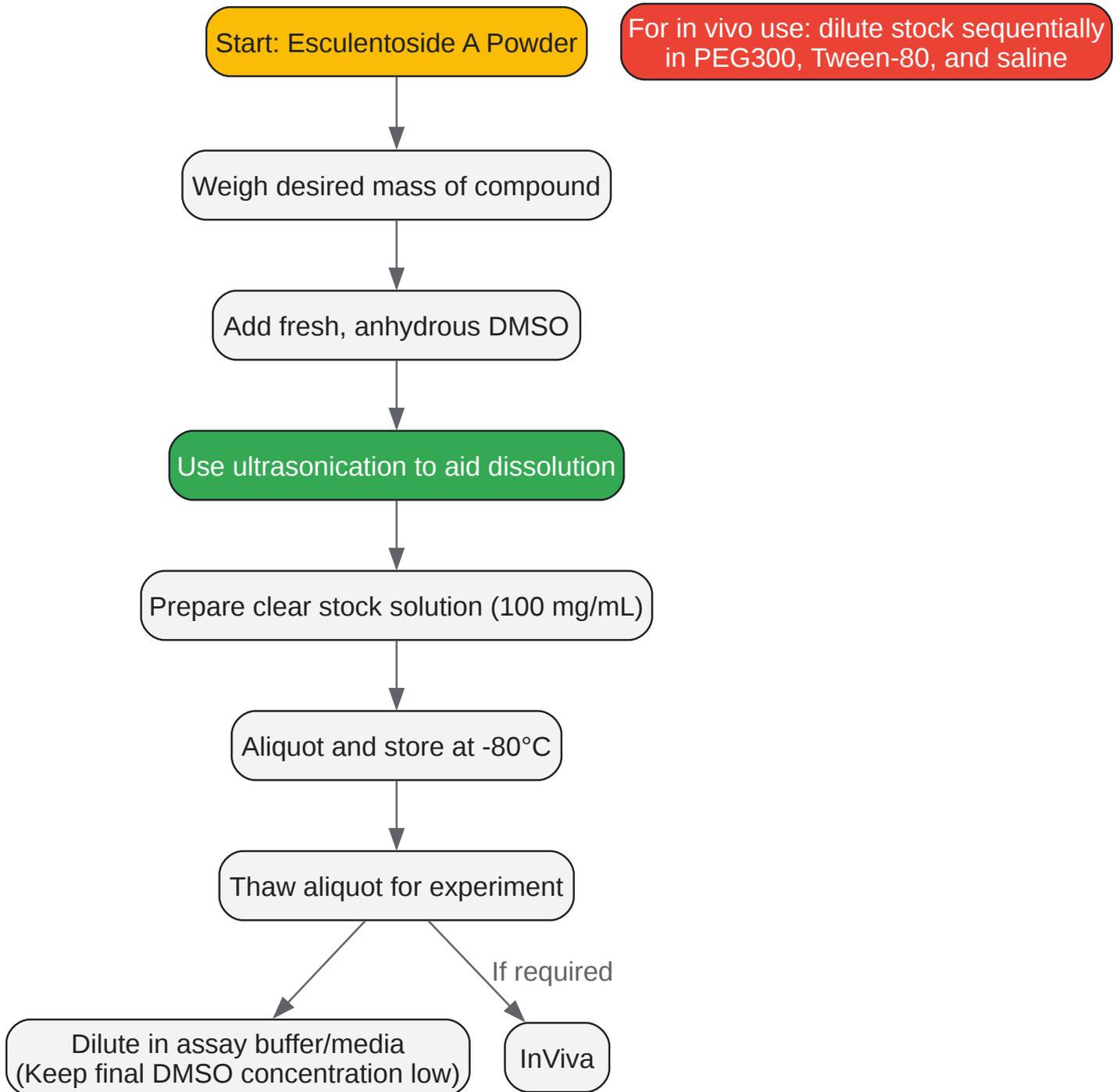
Experimental Considerations for DMSO Usage

When using DMSO as a solvent, especially in biological assays, several critical factors must be considered:

- **DMSO Concentration:** It is crucial to use the lowest possible concentration of DMSO in your final experimental system (often $\leq 0.1\%$ to 1% v/v) to minimize solvent effects on cells or biochemical activity [6].
- **Potential Interference:** DMSO is an organosulfur compound and can interfere with cellular processes. It can act as a free radical scavenger at low concentrations and may affect various enzymatic activities and sulfur metabolism pathways in cell cultures [6]. One study specifically noted that DMSO can bind to proteins in a specific, though low-affinity, manner without significantly altering their secondary structure [7].
- **Solution Handling:** DMSO is hygroscopic. Using a freshly opened, anhydrous source is recommended to prevent water absorption, which can lower its solubility capacity over time and potentially affect compound stability [1] [2].

Experimental Workflow for Solubilization

The diagram below illustrates the key steps involved in preparing an **Esculentoside A** solution for experimental use.



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Summary and Key Takeaways

- **High DMSO Solubility:** **Esculentoside A** is highly soluble in DMSO at **100 mg/mL**, making it a suitable solvent for preparing concentrated stock solutions [1] [3] [8].
- **Follow Established Protocols:** The sequential dilution method using PEG300, Tween-80, and saline is a validated protocol for preparing *in vivo* working solutions that are well-tolerated in animal models [3] [5] [4].
- **Mind the Solvent Controls:** Always include appropriate vehicle controls (solutions containing the same concentration of DMSO and other solvents but without the test compound) in your experimental design to account for any effects of the solvents themselves [7] [6].

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